

Chmfl-flt3-122 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chmfl-flt3-122

Cat. No.: B606659

[Get Quote](#)

Technical Support Center: Chmfl-flt3-122

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **Chmfl-flt3-122**, a potent and selective FLT3 inhibitor. Below you will find troubleshooting guides and frequently asked questions to assist with your experiments.

Solubility Troubleshooting Guide

This guide addresses common issues encountered when dissolving **Chmfl-flt3-122**.

Q1: My **Chmfl-flt3-122** is not dissolving in DMSO. What should I do?

A1: **Chmfl-flt3-122** can exhibit variable solubility in DMSO. Here are a few steps to troubleshoot this issue:

- **Increase Sonication:** Some sources indicate that ultrasonication is necessary to achieve higher concentrations in DMSO.^[1] Ensure you are sonicating the solution for an adequate amount of time.
- **Gentle Warming:** Gently warm the solution to aid dissolution. However, avoid excessive heat to prevent degradation of the compound.
- **Check Concentration:** While some suppliers report solubility up to 100-125 mg/mL in DMSO, others state it is only slightly soluble (0.1-1 mg/mL).^{[1][2][3]} It is possible you are trying to achieve a concentration that is too high. Consider preparing a more dilute stock solution.

- Use Fresh DMSO: Ensure the DMSO you are using is anhydrous and of high quality. Water content in DMSO can affect the solubility of compounds.

Q2: I observed precipitation when diluting my DMSO stock of **Chmfl-flt3-122** with aqueous media for my in vitro assay. How can I prevent this?

A2: Precipitation upon dilution of a DMSO stock in aqueous buffer is a common issue for hydrophobic compounds. Here are some solutions:

- Lower the Final DMSO Concentration: Aim for a final DMSO concentration in your assay medium that is as low as possible, typically well below 1%.
- Use a Surfactant: Consider the inclusion of a small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, in your final dilution buffer to improve the solubility of the compound.
- Stepwise Dilution: Instead of a single large dilution, perform serial dilutions. This can sometimes help to keep the compound in solution.
- Alternative Solvents: For certain applications, exploring alternative solvent systems may be necessary. However, always consider the compatibility of the solvent with your experimental setup.

Q3: How do I prepare **Chmfl-flt3-122** for in vivo animal studies?

A3: A common formulation for oral gavage administration of **Chmfl-flt3-122** has been described.^[4] The following is a sample protocol:

- Dissolve the required amount of **Chmfl-flt3-122** in DMSO to create a stock solution.
- Add PEG300 to the DMSO stock and mix until the solution is clear.
- Add Tween® 80 and mix until the solution is clear.
- Finally, add ddH₂O and mix thoroughly.

The exact ratios of these components may need to be optimized for your specific dosage and administration volume.

Frequently Asked Questions (FAQs)

Q: What is the recommended solvent for preparing stock solutions of **Chmfl-flt3-122**?

A: The most commonly recommended solvent for preparing stock solutions of **Chmfl-flt3-122** is Dimethyl Sulfoxide (DMSO).^{[1][2][3]} It is also reported to be soluble in 1eq. HCl to 100 mM.

Q: What is the reported solubility of **Chmfl-flt3-122** in different solvents?

A: The reported solubility of **Chmfl-flt3-122** varies between suppliers. Please refer to the table below for a summary of the available data.

Q: How should I store **Chmfl-flt3-122**?

A: As a solid, **Chmfl-flt3-122** should be stored at +4°C for short-term storage and -20°C for long-term storage (up to 3 years).^{[2][4]} In solvent, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.^{[2][4]}

Quantitative Solubility Data

Solvent	Reported Solubility	Source(s)
DMSO	125 mg/mL (265.08 mM) (requires sonication)	^[1]
DMSO	100 mg/mL	^[2]
DMSO	Soluble to 100 mM	
DMSO	Slightly soluble (0.1-1 mg/mL)	^[3]
1 eq. HCl	Soluble to 100 mM	
Acetonitrile	Slightly soluble (0.1-1 mg/mL)	^[3]

Experimental Protocols & Methodologies

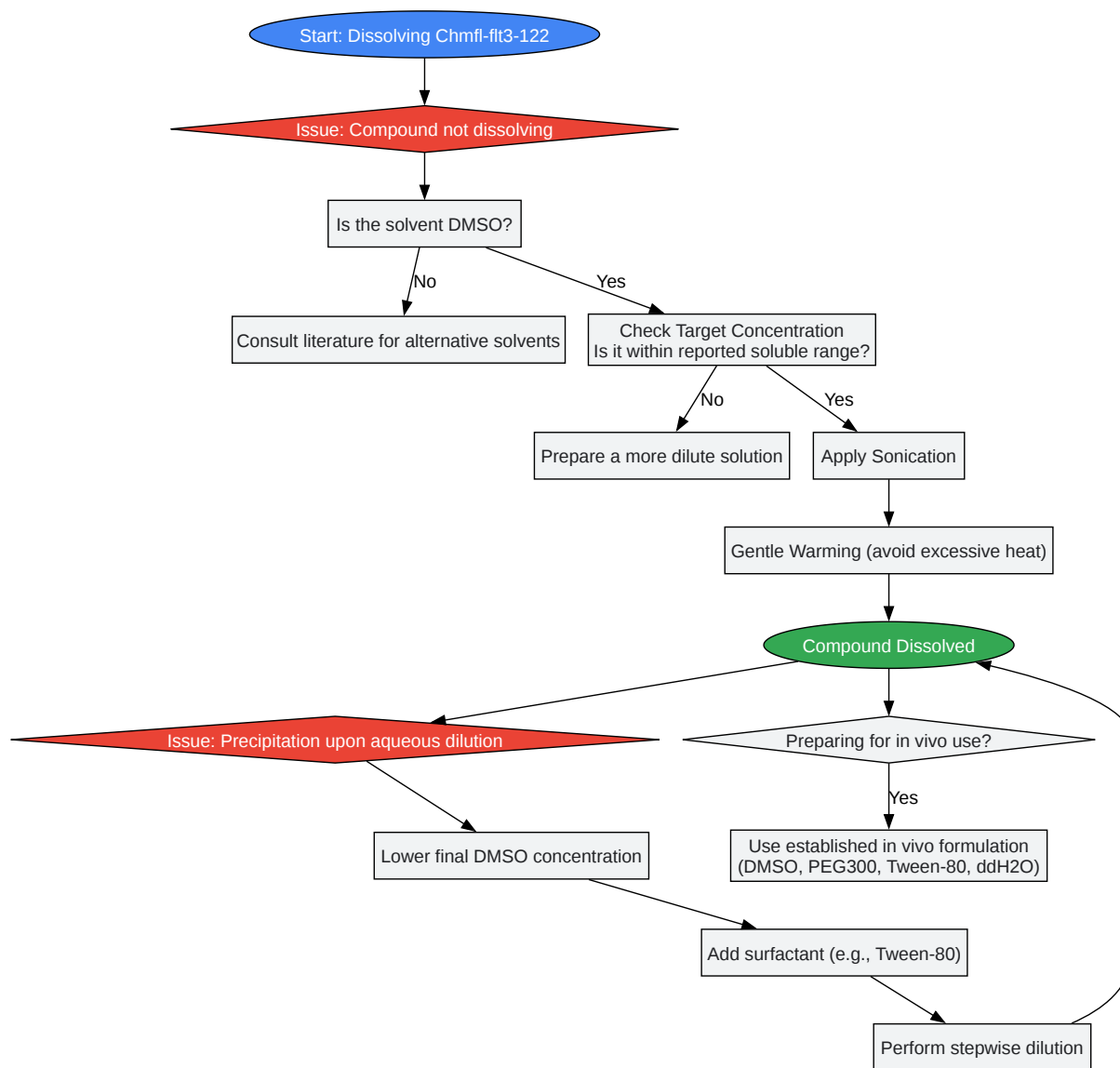
Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the required mass: Based on the molecular weight of **Chmfl-flt3-122** (471.55 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For

example, for 1 mL of a 10 mM solution, you would need 4.7155 mg of the compound.

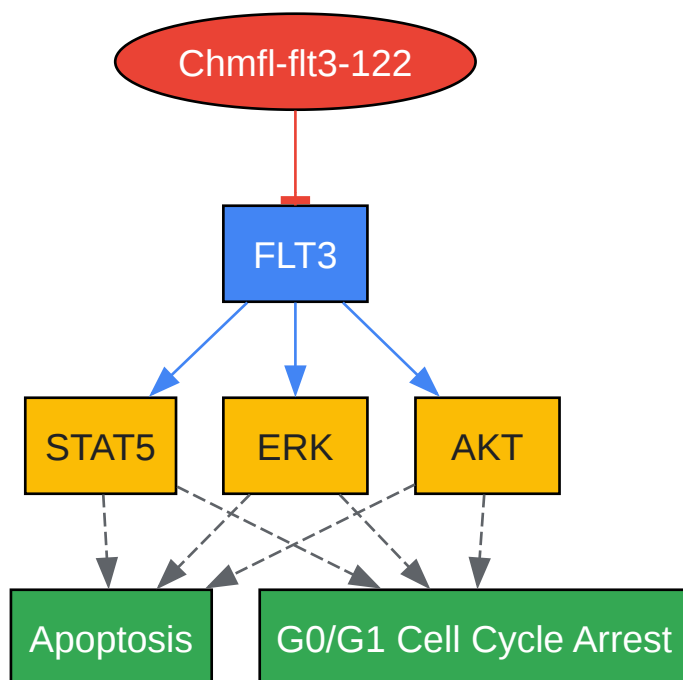
- Weigh the compound: Accurately weigh the calculated amount of **Chmfl-flt3-122** powder.
- Add DMSO: Add the desired volume of high-quality, anhydrous DMSO to the powder.
- Dissolve: Vortex and/or sonicate the mixture until the solid is completely dissolved. Gentle warming can be applied if necessary.
- Store: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **Chmfl-flt3-122** solubility issues.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **Chmfl-flt3-122**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. caymanchem.com [caymanchem.com]
- 4. CHMFL-FLT3-122 | FLT3 kinase inhibitor | CAS# 1839150-56-9 | InvivoChem [invivochem.com]
- To cite this document: BenchChem. [Chmfl-flt3-122 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606659#chmfl-flt3-122-solubility-issues-and-solutions\]](https://www.benchchem.com/product/b606659#chmfl-flt3-122-solubility-issues-and-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com